

# A Comparative Guide to (S)-Ace-OH and Other Molecular Glue Degraders

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For Researchers, Scientists, and Drug Development Professionals

In the rapidly advancing field of targeted protein degradation (TPD), molecular glues represent a powerful therapeutic modality. These small molecules induce or stabilize the interaction between an E3 ubiquitin ligase and a target protein, leading to the protein's ubiquitination and subsequent degradation by the proteasome. This guide provides a detailed comparison of the novel molecular glue **(S)-Ace-OH**, which utilizes the TRIM21 E3 ligase, with other well-established classes of molecular glues that recruit the CRBN and DCAF15 E3 ligases.

### **Introduction to Molecular Glue Systems**

Molecular glues achieve targeted protein degradation differently from PROTACs (Proteolysis-Targeting Chimeras). Instead of acting as a two-headed linker, a molecular glue typically binds to the E3 ligase, subtly altering its surface to create a new binding interface for a "neosubstrate" protein that would not normally be recognized.[1] This guide focuses on three distinct molecular glue systems defined by the E3 ligase they recruit:

- **(S)-Ace-OH**: A recently identified molecular glue that recruits the E3 ligase TRIM21 to degrade multimeric protein assemblies, specifically the nuclear pore complex (NPC).[2][3]
- Immunomodulatory Drugs (IMiDs): A class including lenalidomide and pomalidomide that recruits neosubstrates like the transcription factors IKZF1 and IKZF3 to the Cereblon (CRBN) E3 ligase.[4][5][6]

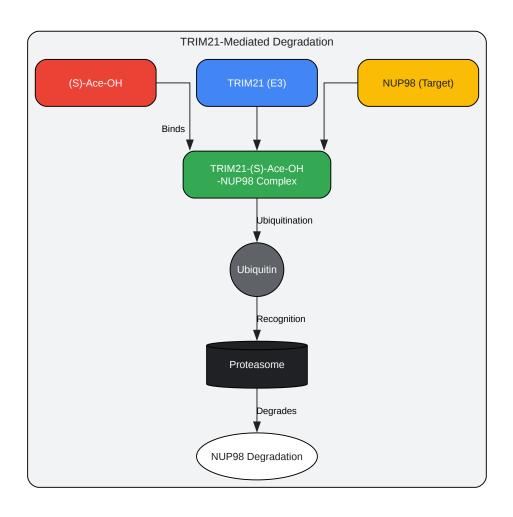


• Aryl Sulfonamides: A class represented by indisulam, which recruits the RNA-binding protein RBM39 to the DCAF15 E3 ligase.[7][8][9]

## **Mechanism of Action: A Visual Comparison**

The mechanism of each molecular glue is intrinsically linked to the specific E3 ligase it hijacks. The following diagrams illustrate these distinct pathways.

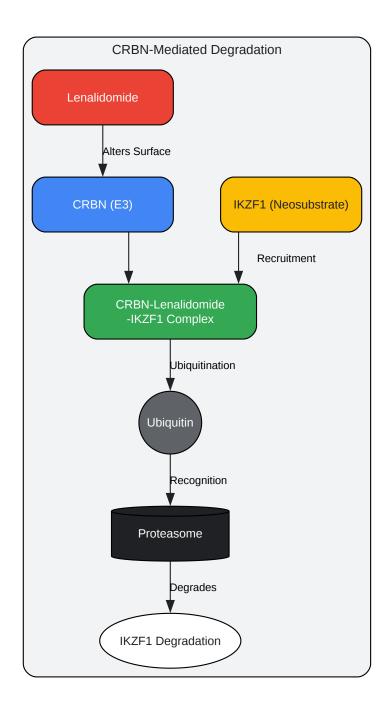




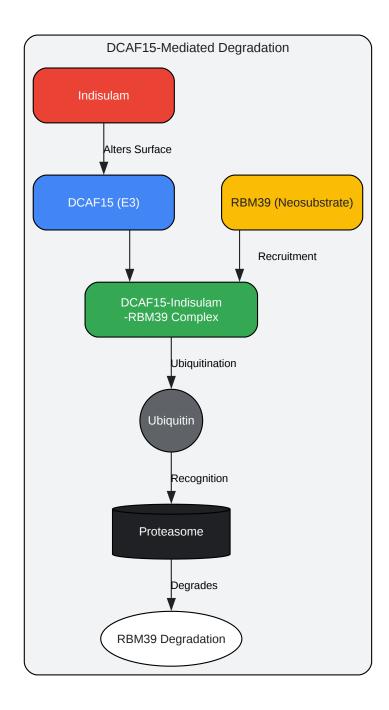
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Caption: (S)-Ace-OH molecular glue pathway via TRIM21.

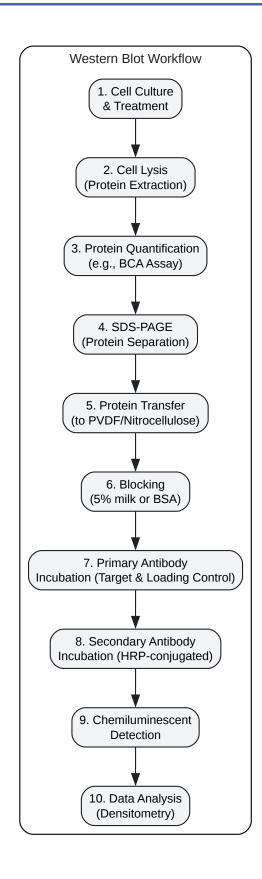












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